



Application Note & Protocol: Gram-Scale Synthesis of 2-Hydroxydecanenitrile

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Compound of Interest		
Compound Name:	2-Hydroxydecanenitrile	
Cat. No.:	B15082039	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction: **2-Hydroxydecanenitrile**, also known as decanal cyanohydrin, is a valuable bifunctional molecule containing both a hydroxyl and a nitrile group. This structure makes it a useful intermediate in organic synthesis, particularly for the preparation of α -hydroxy acids, α amino acids, and other biologically relevant compounds. The nitrile group can be hydrolyzed to a carboxylic acid or reduced to an amine, while the hydroxyl group can undergo various transformations, making it a versatile building block in medicinal chemistry and drug development. This document provides a detailed protocol for the gram-scale synthesis of 2hydroxydecanenitrile from decanal.

Experimental Protocol

This protocol describes the synthesis of **2-hydroxydecanenitrile** via the nucleophilic addition of a cyanide ion to decanal. The reaction generates hydrogen cyanide in situ from potassium cyanide and a weak acid, which then reacts with the aldehyde.[1] Due to the high toxicity of potassium cyanide and the hydrogen cyanide gas produced, this procedure must be performed by trained personnel in a well-ventilated fume hood with strict adherence to all safety precautions.

Materials and Reagents:



Reagent/Material	Molecular Weight (g/mol)	Quantity	Moles (mmol)
Decanal	156.27	5.00 g (5.78 mL)	32.0
Potassium Cyanide (KCN)	65.12	2.50 g	38.4
Acetic Acid (glacial)	60.05	2.31 g (2.20 mL)	38.4
Diethyl Ether	74.12	~200 mL	-
Saturated aq. NaHCO₃	-	~100 mL	-
Brine (Saturated aq. NaCl)	-	~50 mL	-
Anhydrous Sodium Sulfate	142.04	~10 g	-
Silica Gel (for column)	-	As needed	-
Hexane/Ethyl Acetate	-	As needed	-

Equipment:

- 250 mL two-neck round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice-water bath
- Separatory funnel
- Rotary evaporator
- Glass column for chromatography



- Standard laboratory glassware
- Personal Protective Equipment (lab coat, safety goggles, nitrile gloves)

Procedure:

- Reaction Setup:
 - To a 250 mL two-neck round-bottom flask equipped with a magnetic stir bar and a dropping funnel, add decanal (5.00 g, 32.0 mmol) and diethyl ether (50 mL).
 - In a separate beaker, prepare a solution of potassium cyanide (2.50 g, 38.4 mmol) in 25 mL of deionized water.
 - Cool the flask containing the decanal solution to 0 °C using an ice-water bath.
- Reaction Execution:
 - Slowly add the aqueous solution of potassium cyanide to the stirred solution of decanal in the flask.
 - Prepare a solution of glacial acetic acid (2.20 mL, 38.4 mmol) in 25 mL of diethyl ether and place it in the dropping funnel.
 - Add the acetic acid solution dropwise to the reaction mixture over a period of 30 minutes,
 maintaining the temperature at 0 °C.
 - After the addition is complete, allow the reaction mixture to stir at 0 °C for an additional 2 hours, then let it warm to room temperature and stir for another 4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Workup and Isolation:
 - Once the reaction is complete, transfer the mixture to a separatory funnel.
 - Separate the organic layer. Wash the organic layer sequentially with 50 mL of saturated aqueous sodium bicarbonate (NaHCO₃) solution (Caution: potential gas evolution), and 50 mL of brine.



- Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄).
- Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.

Purification:

- Purify the crude **2-hydroxydecanenitrile** by flash column chromatography on silica gel.
- Elute with a hexane/ethyl acetate gradient (e.g., starting from 95:5 to 80:20) to isolate the pure product.
- Combine the fractions containing the product and remove the solvent under reduced pressure to yield pure 2-hydroxydecanenitrile as a colorless to pale yellow oil.

Data Presentation

Table 1: Summary of a Representative Synthesis of 2-Hydroxydecanenitrile

Parameter	Value
Starting Material	Decanal
Product	2-Hydroxydecanenitrile
Molecular Formula	C10H19NO
Molecular Weight (g/mol)	169.26
Theoretical Yield (g)	5.42
Actual Yield (g)	4.55
Yield (%)	84%
Physical Appearance	Pale yellow oil

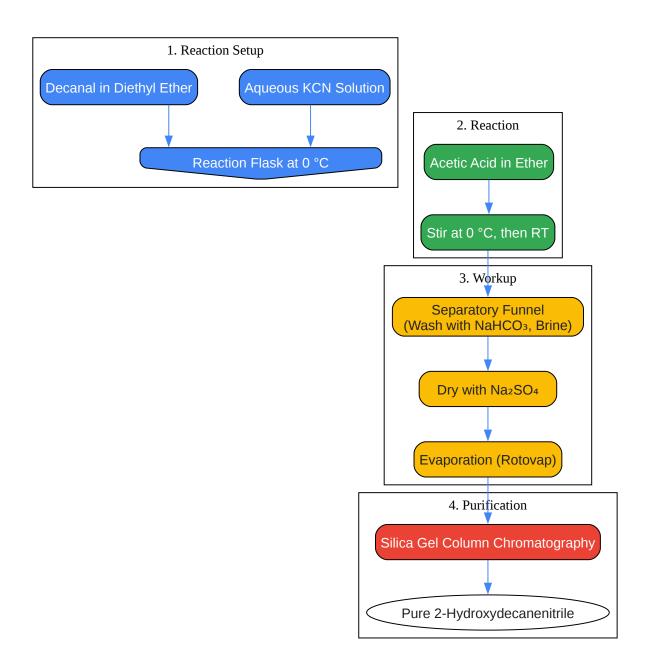
Table 2: Characterization Data (Expected)



Analysis	Expected Result
¹H NMR (CDCl₃)	δ 4.50 (t, 1H), 1.90-1.70 (m, 2H), 1.60-1.20 (m, 12H), 0.88 (t, 3H) ppm.
¹³ C NMR (CDCl ₃)	δ 120.1 (CN), 62.5 (CH-OH), 34.0, 31.8, 29.3, 29.2, 29.1, 24.5, 22.6, 14.1 ppm.
IR (neat)	ν 3400 (br, O-H), 2925, 2855 (C-H), 2245 (w, C≡N) cm ⁻¹ .
Mass Spec (EI)	m/z (relative intensity): 169 [M+] (low or absent), 154, 140, 126, 112, 98, 84, 70, 56.

Diagrams





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Caption: Experimental workflow for the synthesis of **2-Hydroxydecanenitrile**.



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References

- 1. chemistrystudent.com [chemistrystudent.com]
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